

Technical Guide: N-pyridazin-4-ynitramide and Related Pyridazine Derivatives

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Compound of Interest

Compound Name: *N*-pyridazin-4-ynitramide

Cat. No.: B15196470

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For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide addresses the inquiry for information regarding **N-pyridazin-4-ynitramide**. Despite a comprehensive search, a specific CAS number for **N-pyridazin-4-ynitramide** could not be identified, and no experimental data or protocols are available for this specific compound in the public domain. This guide, therefore, provides available information on structurally related pyridazine compounds, offering insights into their synthesis, properties, and biological activities that may be relevant for researchers interested in this chemical scaffold.

N-pyridazin-4-ynitramide: Current Status

A thorough search of chemical databases and scientific literature did not yield a registered CAS number for **N-pyridazin-4-ynitramide**. Consequently, there is no available information on its synthesis, experimental protocols, quantitative data, or specific biological signaling pathways.

Structurally Related Pyridazine Analogs

While information on **N-pyridazin-4-ynitramide** is unavailable, data on other pyridazine derivatives can provide valuable context for researchers. The pyridazine core is a common motif in medicinal chemistry, and its derivatives have been explored for a wide range of pharmacological activities.^[1]

Pyridazine-4-carboxylic Acid

- CAS Number: 50681-25-9[2]

Table 1: Physicochemical Data for Pyridazine-4-carboxylic Acid

Property	Value	Reference
CAS Number	50681-25-9	[2]

Pyridazin-4-ol

- CAS Number: 20733-10-2[3][4]
- Synonyms: 4-Hydroxypyridazine, 1H-pyridazin-4-one[4]
- Molecular Formula: C₄H₄N₂O[3][4]
- Molecular Weight: 96.089 g/mol [3]

Table 2: Physicochemical Data for Pyridazin-4-ol

Property	Value	Reference
CAS Number	20733-10-2	[3][4]
Molecular Formula	C ₄ H ₄ N ₂ O	[3][4]
Molecular Weight	96.089 g/mol	[3]
IUPAC Name	pyridazin-4-ol	[3]

Synthesis of Pyridazine Derivatives: General Methodologies

The synthesis of pyridazine derivatives often involves the condensation of dicarbonyl compounds with hydrazine or its derivatives. While a specific protocol for **N-pyridazin-4-ynitramide** is not available, general synthetic routes for other pyridazine compounds have been reported. For instance, some pyridazine derivatives are synthesized from 4-(2-(4-halophenyl)hydrazinyl)-6-phenylpyridazin-3(2H)-ones, which can then be subjected to various

reactions to introduce different functional groups.[5] Another common precursor is 4,5-dichloro-3-methyl-1H-pyrazolo[3,4-c]pyridazine, which can be used to synthesize N4,N5-disubstituted derivatives.[6]

Experimental Workflow: General Synthesis of Pyridazine Derivatives

Caption: A generalized workflow for the synthesis of pyridazine derivatives.

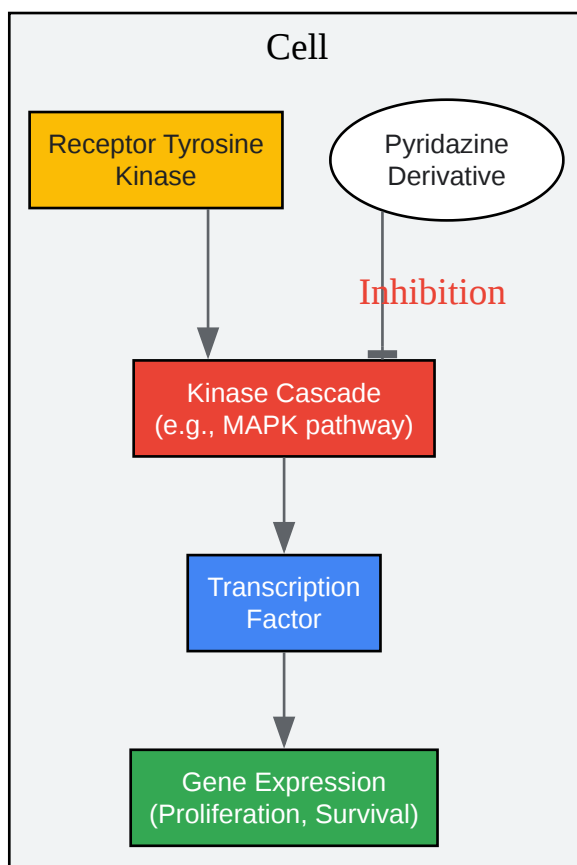
Biological Activities of Pyridazine Scaffolds

Substituted pyridazines have shown a broad spectrum of pharmacological activities, including:

- Anti-inflammatory: Certain pyridazinone derivatives have been investigated as anti-inflammatory agents.[1]
- Antimicrobial: Various pyridazine derivatives have been evaluated for their antibacterial and antifungal properties.[7]
- Anticancer: Some pyridazine-based compounds have been synthesized and tested for their potential as anticancer agents.[1]
- Antiviral: Specific pyridazine derivatives have been screened for activity against viruses like Hepatitis A.[5]
- Insecticidal: Amides containing N-pyridylpyrazole moieties have demonstrated insecticidal activities.[8]

Signaling Pathway: Hypothetical Target for Pyridazine Derivatives

Given the diverse biological activities, pyridazine derivatives could potentially interact with various cellular signaling pathways. For example, in the context of cancer, they might inhibit protein kinases or other enzymes crucial for tumor growth.



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Caption: A hypothetical signaling pathway potentially targeted by a pyridazine derivative.

Conclusion

While specific data for **N-pyridazin-4-ynitramide** remains elusive, the broader family of pyridazine derivatives represents a rich area for chemical and pharmacological research. The information provided on related compounds offers a starting point for researchers interested in designing and synthesizing novel pyridazine-based molecules with potential therapeutic applications. Further research is warranted to synthesize and characterize **N-pyridazin-4-ynitramide** to determine its physicochemical properties and biological activity.

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References

- 1. researchgate.net [researchgate.net]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. PYRIDAZIN-4-OL | CAS 20733-10-2 [matrix-fine-chemicals.com]
- 4. Pyridazin-4-ol | C₄H₄N₂O | CID 565900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis and anti-inflammatory activities of N₄,N₅-disubstituted-3-methyl- H-pyrazolo[3,4-c]pyridazines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
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